

Safe Disposal of 16-Hentriacontanone: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: 16-Hentriacontanone

Cat. No.: B1678345

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This document provides essential safety and logistical information for the proper disposal of **16-Hentriacontanone**, ensuring the safety of laboratory personnel and environmental protection. The following procedures are designed for researchers, scientists, and drug development professionals.

Chemical and Physical Properties

For safe handling and disposal, it is crucial to be aware of the physical and chemical properties of **16-Hentriacontanone**.

Property	Value
Molecular Formula	C31H62O[1][2][3][4][5]
Molecular Weight	450.8 g/mol
Appearance	White to light yellow powder or crystal
Melting Point	82 - 83 °C
Boiling Point	499.5°C at 760 mmHg
Density	0.838 g/cm ³
Solubility	Slightly soluble in Chloroform
Flash Point	35.6°C
CAS Number	502-73-8

Personal Protective Equipment (PPE)

Before handling **16-Hentriacontanone**, ensure the following personal protective equipment is used to minimize exposure risk.

- **Eye Protection:** Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.
- **Hand Protection:** Handle with chemical-impermeable gloves that have been inspected prior to use. The gloves must satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374.
- **Body Protection:** Wear fire/flamm resistant and impervious clothing.
- **Respiratory Protection:** If exposure limits are exceeded or irritation is experienced, use a full-face respirator.

Step-by-Step Disposal Procedure

The disposal of **16-Hentriacontanone** must be conducted in a manner that avoids environmental contamination.

- **Collection:** Collect the waste material, whether it is from a spill or routine laboratory use.
- **Containment:** Place the collected material in a suitable, closed, and properly labeled container for disposal.
- **Professional Disposal:** The material should be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.
- **Environmental Precaution:** Do not allow the chemical to enter drains or sewer systems. Discharge into the environment must be avoided.

Accidental Release Measures

In the event of a spill, follow these steps to ensure safety and proper containment.

- **Ensure Ventilation:** Make sure the area is adequately ventilated.
- **Remove Ignition Sources:** Eliminate all sources of ignition and use non-sparking tools.
- **Evacuate Personnel:** Evacuate personnel to safe areas and keep people away from and upwind of the spill.
- **Containment:** Prevent further leakage or spillage if it is safe to do so.
- **Collection and Disposal:** Collect the spilled material and arrange for its disposal in suitable, closed containers, following the appropriate laws and regulations.

First Aid Procedures

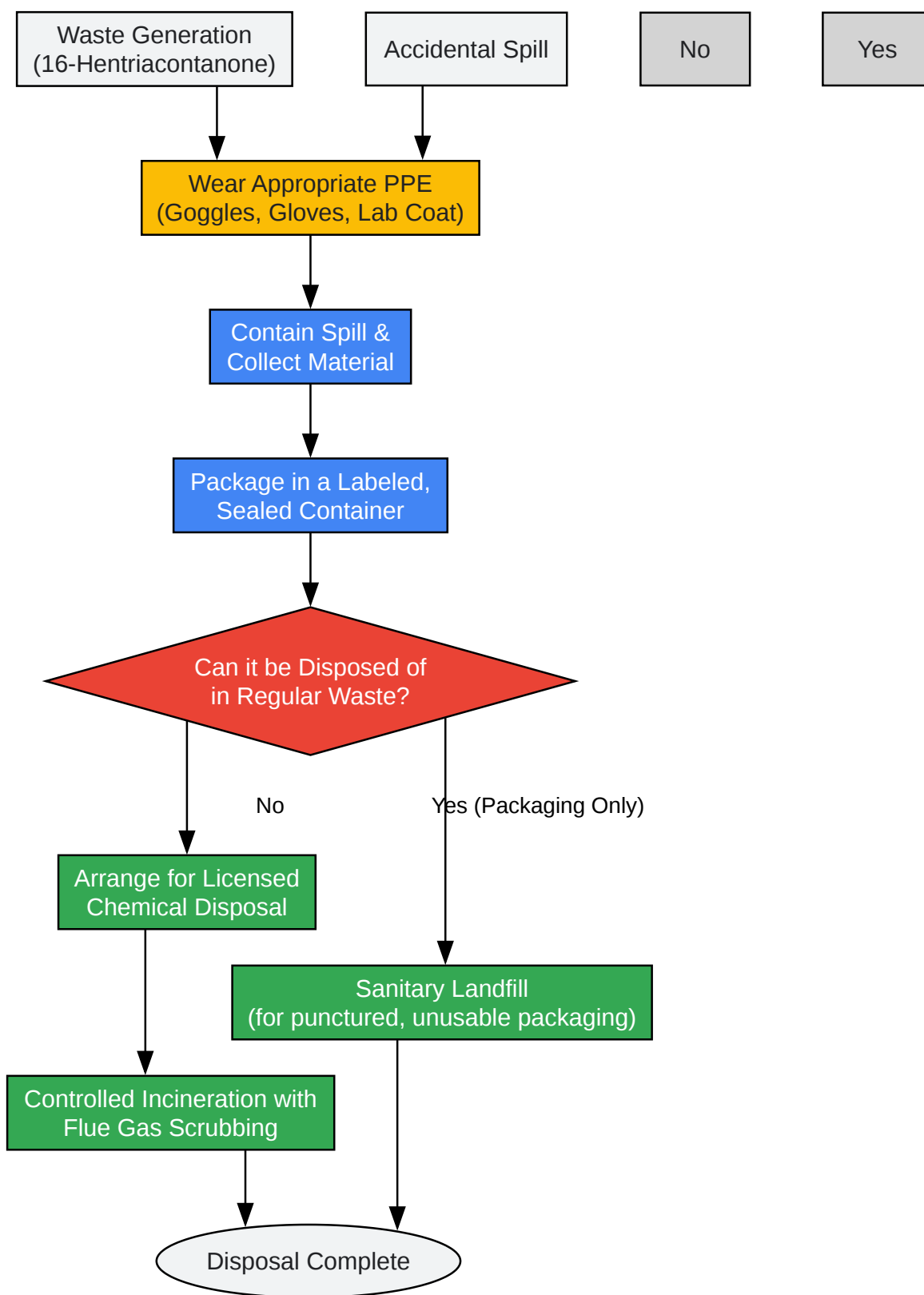
In case of exposure, immediate medical attention is crucial.

- **If Inhaled:** Move the person into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.
- **In Case of Skin Contact:** Take off contaminated clothing immediately and wash the affected area with soap and plenty of water. Consult a doctor.
- **In Case of Eye Contact:** Rinse with pure water for at least 15 minutes and consult a doctor.

- If Swallowed: Rinse the mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person and call a doctor or Poison Control Center immediately.

Disposal Workflow

The following diagram illustrates the decision-making process and steps for the proper disposal of **16-Hentriacontanone**.



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Caption: Logical workflow for the safe disposal of **16-Hentriacontanone**.

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References

- 1. chemicalbook.com [chemicalbook.com]
- 2. 16-Hentriacontanone | C₃₁H₆₂O | CID 94741 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 502-73-8 CAS MSDS (16-HENTRIACONTANONE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 4. 16-HENTRIACONTANONE CAS#: 502-73-8 [chemicalbook.com]
- 5. 16-Hentriacontanone | 502-73-8 | lookchem [lookchem.com]
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